

Personal protective equipment for handling 6-Bromo-2-chloronicotinaldehyde

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Compound of Interest

Compound Name: 6-Bromo-2-chloronicotinaldehyde

Cat. No.: B581292

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Essential Safety and Handling Guide for 6-Bromo-2-chloronicotinaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **6-Bromo-2-chloronicotinaldehyde** (CAS No: 1125410-08-3). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

I. Hazard Identification and Personal Protective Equipment (PPE)

6-Bromo-2-chloronicotinaldehyde is a halogenated aromatic aldehyde. While specific quantitative exposure limits are not readily available for this compound, its structural class suggests potential for skin, eye, and respiratory irritation. The provided Safety Data Sheet (SDS) for a similar compound, **6-Bromo-2-chloronicotinaldehyde** oxime, indicates it is toxic if swallowed^[1]. Therefore, a cautious approach with comprehensive PPE is mandatory.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C6H3BrClNO	ECHEMI[2]
Molecular Weight	220.45 g/mol	ECHEMI[2]
Boiling Point	310°C at 760 mmHg	ECHEMI[2]
Appearance	Yellow to brown solid	ChemicalBook[3]
Storage Temperature	2-8°C under inert gas	ChemicalBook[3]
Occupational Exposure Limits (OELs)	Not available	AK Scientific, Inc.[1], Angene Chemical[4]
LD50 (Oral)	Not available	N/A

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.[5]	Protects against splashes and vapors that can cause serious eye damage.[5]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), a chemically resistant apron or lab coat, and closed-toe shoes.[5]	Prevents skin contact, which can lead to irritation or burns. [5]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[5] A NIOSH-approved respirator with appropriate cartridges for organic vapors should be used if ventilation is inadequate.[5]	Minimizes inhalation of vapors, which can cause respiratory tract irritation.[5]

II. Experimental Protocols: Step-by-Step Handling Procedure

The following protocol is based on best practices for handling halogenated aromatic compounds[5].

1. Preparation and Engineering Controls:

- Ensure a calibrated chemical fume hood is used for all manipulations of **6-Bromo-2-chloronicotinaldehyde**.
- Verify that a safety shower and eyewash station are readily accessible.
- Prepare all necessary equipment and reagents and place them within the fume hood to minimize movement in and out of the containment area.[5]

2. Weighing and Aliquoting:

- Handle the solid compound with care to avoid generating dust.
- Use appropriate tools, such as a chemical spatula, for transfers.
- Close the container tightly immediately after use.

3. Dissolution and Reaction:

- When dissolving the solid, add the solvent slowly to prevent splashing.
- Conduct all experimental procedures within the chemical fume hood with the sash at the lowest practical height.[5]

4. Post-Experiment Decontamination:

- Rinse all contaminated glassware with a suitable solvent (e.g., acetone) inside the fume hood.[5]
- Collect the rinsate as hazardous waste.[5]

III. Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** Halogenated organic waste must be collected separately from non-halogenated waste.^[5]
- **Waste Container:** Use a designated, clearly labeled, and sealed container for all **6-Bromo-2-chloronicotinaldehyde** waste.
- **Disposal Procedure:** Dispose of the chemical waste through an approved hazardous waste disposal service, following all local and institutional regulations.^{[1][4]} Do not dispose of it down the drain.^[4] Contaminated packaging should also be disposed of as unused product.^[4]

IV. Emergency Procedures

Spill Response:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- For large spills, contact your institution's environmental health and safety department immediately.

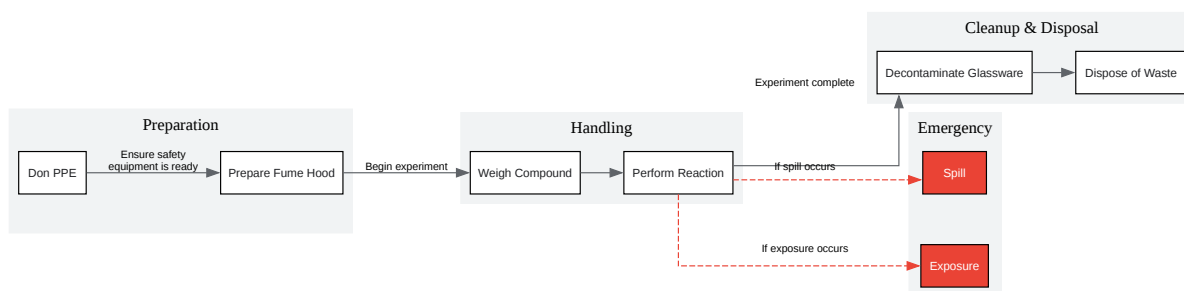
First Aid:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.^[4]

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[1][4]

V. Workflow Diagram

The following diagram illustrates the standard workflow for handling **6-Bromo-2-chloronicotinaldehyde** in a laboratory setting.



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